

Amiton oxalate stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Amiton oxalate

Cat. No.: B1667125

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Application Notes: Amiton Oxalate

1. Introduction

Amiton oxalate (CAS: 3734-97-2) is the oxalate salt of Amiton, an organophosphate compound.^{[1][2]} Historically used as an insecticide and acaricide, its use in agriculture has been banned due to high toxicity.^[3] It functions as a potent, irreversible acetylcholinesterase (AChE) inhibitor.^{[3][4]} This property makes it a valuable tool in neuroscience research for studying cholinergic systems and for developing antidotes to organophosphate poisoning. Due to its hazardous nature, all handling should be performed by trained individuals using appropriate safety precautions in a designated chemical fume hood.^{[1][5]}

2. Physicochemical Properties

A summary of the key physicochemical properties of **Amiton oxalate** is presented below. This data is essential for accurate stock solution preparation and for understanding its behavior in experimental systems.

| Property | Value | Source |
|-------------------|---|--------|
| IUPAC Name | 2-diethoxyphosphorylsulfanyl-N,N-diethylethanamine;oxalic acid | [2] |
| Synonyms | Tetram monooxalate, Citram, O,O-Diethyl S-(2-diethylamino)ethyl phosphorothioate hydrogen oxalate | [1][2] |
| CAS Number | 3734-97-2 | [1][2] |
| Molecular Formula | C ₁₂ H ₂₆ NO ₇ PS | [1][2] |
| Molecular Weight | 359.37 g/mol | [6] |
| Appearance | Solid powder, crystals | [2][6] |
| Melting Point | 98-99 °C (208-210 °F) | [1][2] |
| Solubility | Soluble in DMSO. The parent compound, Amiton, is highly soluble in water and most organic solvents. | [6][7] |

Protocols: Stock Solution Preparation and Storage

1. Safety Precautions

WARNING: Amiton oxalate is a highly toxic cholinesterase inhibitor with effects that may be delayed.[4] Acute exposure can cause severe symptoms including sweating, blurred vision, muscle spasms, seizures, and respiratory paralysis.[4]

- **Handling:** All work must be conducted in a certified chemical fume hood.[1] Untrained individuals should not handle this chemical.[1]
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, chemical splash goggles, and a lab coat at all times.[1]

- Spill Response: In case of a spill, evacuate the area. Cover the spill with a noncombustible absorbent material like sand or dry lime, and place it in a sealed container for hazardous waste disposal.[4][5]

2. Experimental Protocol: Preparation of a 10 mM **Amiton Oxalate** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for serial dilutions in experimental assays.

2.1. Materials

- **Amiton oxalate** powder (CAS: 3734-97-2)
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or cryovials for aliquots

2.2. Equipment

- Certified chemical fume hood
- Analytical balance
- Spatula
- Vortex mixer
- Calibrated micropipettes
- Appropriate PPE (gloves, goggles, lab coat)

2.3. Procedure

- Calculate Required Mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **Amiton oxalate** is calculated using its molecular weight (359.37 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 359.37 \text{ g/mol} * 1000 \text{ mg/g} = 3.59 \text{ mg}$

- Weighing:
 - Inside a chemical fume hood, carefully weigh out 3.59 mg of **Amiton oxalate** powder onto weighing paper using an analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Amiton oxalate** powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Labeling:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 20 μ L) in sterile microcentrifuge tubes or cryovials.
 - Clearly label each aliquot with the compound name ("**Amiton Oxalate**"), concentration (10 mM), solvent (DMSO), and preparation date.

3. Storage and Stability

Proper storage is critical to maintain the integrity and activity of the **Amiton oxalate** stock solution.

- Short-Term Storage: For use within days to a few weeks, store the aliquots at 0-4°C in a dark, dry location.^[6]
- Long-Term Storage: For storage over months to years, store the aliquots at -20°C.^[6]
- General Guidelines: Always keep containers tightly sealed and protected from light.^[1] The product, if stored correctly, has a shelf life of over 3 years.^[6]

Caption: Workflow for preparing and storing **Amiton oxalate** stock solution.

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